

2'-(Oxiranylmethoxy)-3-phenylpropiophenon

IUPAC name and synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2'-(Oxiranylmethoxy)-3-phenylpropiophenon

Cat. No.: B022707

[Get Quote](#)

Technical Guide: 2'-(Oxiranylmethoxy)-3-phenylpropiophenone

For Researchers, Scientists, and Drug Development Professionals

Introduction

2'-(Oxiranylmethoxy)-3-phenylpropiophenone, a significant compound in pharmaceutical synthesis, is primarily known as an intermediate and impurity in the manufacturing of Propafenone, a class 1C antiarrhythmic drug.^[1] Its chemical structure and potential for reactivity, owing to the presence of an oxirane (epoxide) ring, make it a subject of interest for researchers in medicinal chemistry and drug development. This technical guide provides a comprehensive overview of its chemical identity, synthesis, and known properties.

Chemical Identity and Synonyms

The compound is systematically named in accordance with IUPAC nomenclature, and is also recognized by several synonyms, most notably as a designated impurity in pharmacopeial standards.

IUPAC Name: 1-[2-(Oxiran-2-ylmethoxy)phenyl]-3-phenylpropan-1-one^[2]

The "(2RS)" designation is often used to indicate a racemic mixture at the chiral center of the oxirane ring.

Synonyms:

- Propafenone Impurity C
- Propafenone EP Impurity C
- 2'-(2,3-Epoxypropoxy)-3-phenylpropiophenone
- 1-(2-(((2RS)-Oxiranyl)methoxy)phenyl)-3-phenylpropan-1-one
- 1-[2-[[((2RS)-Oxiranyl)methoxy]phenyl]-3-phenylpropan-1-one

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₈ H ₁₈ O ₃	[2][3]
Molecular Weight	282.33 g/mol	[2][3]
CAS Number	22525-95-7	[3]

Synthesis

The synthesis of **2'-(Oxiranylmethoxy)-3-phenylpropiophenone** is a key step in the overall synthesis of Propafenone. The most common route involves the etherification of 2'-hydroxy-3-phenylpropiophenone with epichlorohydrin.

Experimental Protocol: Synthesis of 2'-(Oxiranylmethoxy)-3-phenylpropiophenone

This protocol is based on general principles of Williamson ether synthesis adapted for this specific transformation, as inferred from literature on Propafenone synthesis.[4]

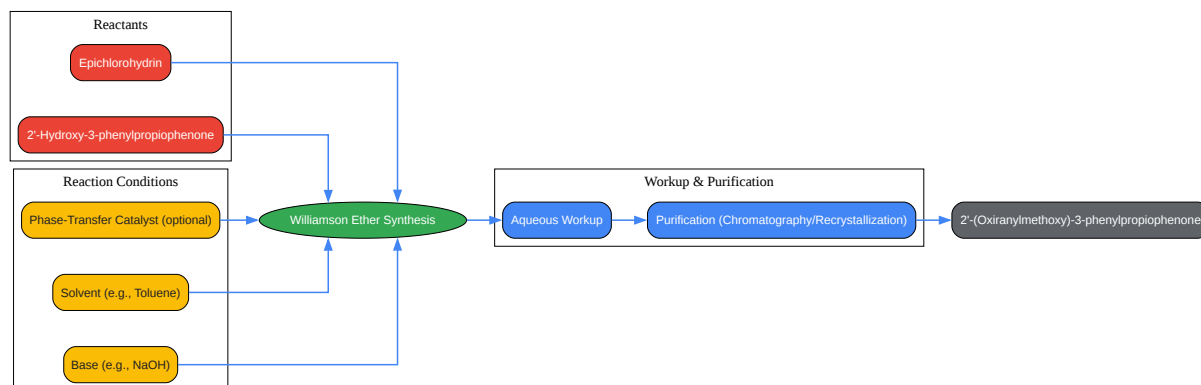
Materials:

- 2'-Hydroxy-3-phenylpropiophenone
- Epichlorohydrin
- Sodium hydroxide (or another suitable base)
- A suitable solvent (e.g., toluene, ethanol)
- Phase-transfer catalyst (e.g., tetrabutylammonium bromide) (optional, but can improve yield)

Procedure:

- Dissolve 2'-hydroxy-3-phenylpropiophenone in the chosen solvent in a reaction vessel equipped with a stirrer and a reflux condenser.
- Add a stoichiometric excess of epichlorohydrin to the solution.
- Slowly add a solution of sodium hydroxide while stirring vigorously. The reaction is typically carried out at a controlled temperature.
- If using a phase-transfer catalyst, it should be added at the beginning of the reaction.
- The reaction mixture is then heated to reflux and maintained for several hours until completion, which can be monitored by thin-layer chromatography (TLC).^[5]
- After the reaction is complete, the mixture is cooled to room temperature.
- The organic layer is separated, washed with water to remove inorganic salts, and then dried over anhydrous sodium sulfate.
- The solvent is removed under reduced pressure to yield the crude product.
- Purification of the crude product can be achieved by column chromatography on silica gel or by recrystallization from a suitable solvent to afford pure **2'-(Oxiranylmethoxy)-3-phenylpropiophenone**.

Synthesis Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Propafenone Impurities Manufacturers & Suppliers - Daicel Pharma Standards [daicelpharmastandards.com]
- 2. dev.klivos.com [dev.klivos.com]

- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. ijpsonline.com [ijpsonline.com]
- 5. Bot Verification [rasayanjournal.co.in]
- To cite this document: BenchChem. [2'-(Oxiranylmethoxy)-3-phenylpropiophenon IUPAC name and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b022707#2-oxiranylmethoxy-3-phenylpropiophenon-iupac-name-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com